

Safety and Handling of 1-Bromo-1,1-dichloroacetone: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-1,1-dichloroacetone

Cat. No.: B129596

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. **1-Bromo-1,1-dichloroacetone** is a chemical with limited publicly available safety and toxicological data. The information herein is compiled from data on structurally similar compounds and general principles of laboratory safety. It is imperative to consult a comprehensive, compound-specific Safety Data Sheet (SDS) from the supplier before handling this chemical and to conduct a thorough risk assessment for any planned experimental work.

Introduction

1-Bromo-1,1-dichloroacetone is a halogenated ketone, a class of organic compounds often utilized as intermediates in chemical synthesis. Due to its chemical structure, it is anticipated to be a reactive and potentially hazardous substance. This guide provides a summary of the available data and outlines essential safety and handling precautions to minimize risk during its use in a laboratory setting.

Hazard Identification and Classification

While a specific GHS classification for **1-Bromo-1,1-dichloroacetone** is not readily available, based on data for analogous compounds such as 1,3-dichloroacetone and bromoacetone, it should be treated as a hazardous substance with the potential for the following classifications:

- Acute Toxicity: Likely to be toxic if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Expected to cause skin irritation, and potentially severe skin burns.
- Eye Damage/Irritation: Expected to cause serious eye irritation or damage.
- Respiratory Irritation: May cause respiratory irritation.

Physical and Chemical Properties

Quantitative data for **1-Bromo-1,1-dichloroacetone** is limited. The following table summarizes available information and data from structurally similar compounds for reference.

Property	Value	Source/Analogue
Molecular Formula	C ₃ H ₃ BrCl ₂ O	[1]
Molecular Weight	205.87 g/mol	[1]
Appearance	Not specified (Likely a liquid)	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Flash Point	Not specified	-
Solubility	Not specified	-

Toxicological Information

No specific toxicological studies for **1-Bromo-1,1-dichloroacetone** were found. The toxicological profile is inferred from related halogenated ketones. These compounds are generally reactive towards biological macromolecules and can cause cellular damage.

Endpoint	Anticipated Effect	Analogue Data
Acute Oral Toxicity	Toxic	1,3-Dichloroacetone: LD50 (mouse) 18.9 mg/kg[2]
Acute Dermal Toxicity	Toxic	1,3-Dichloroacetone: LD50 (rabbit) 53 mg/kg[2]
Acute Inhalation Toxicity	Toxic	Bromoacetone is described as very toxic by inhalation[3]
Skin Irritation	Irritant to corrosive	Bromoacetone is corrosive to the skin[3]
Eye Irritation	Severe irritant	Halogenated acetones are generally severe eye irritants[2]
Mutagenicity	Potential mutagen	1,3-Dichloroacetone is mutagenic for bacteria and/or yeast[2]

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

A comprehensive assessment of the required PPE should be conducted before any handling of **1-Bromo-1,1-dichloroacetone**. The following provides general guidance:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors.
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Butyl rubber). A lab coat and, if necessary, an apron or coveralls.	To prevent skin contact. Nitrile gloves may not offer sufficient protection.
Respiratory Protection	A properly fitted respirator with an organic vapor cartridge.	To be used when handling outside of a certified chemical fume hood or in case of a spill.

Engineering Controls

- All work with **1-Bromo-1,1-dichloroacetone** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible and in good working order.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.^[4]
- Consider storing in a refrigerator designated for chemical storage.

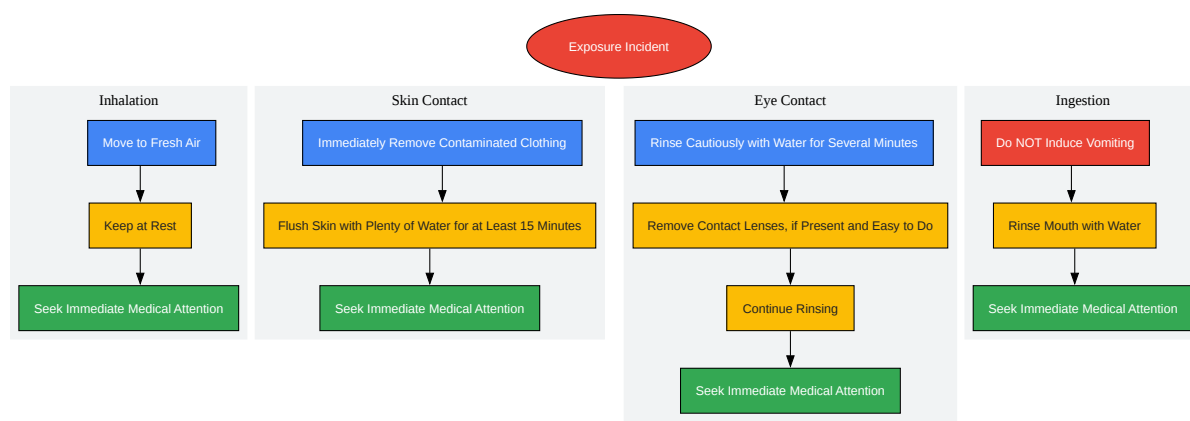
Disposal

- Dispose of waste **1-Bromo-1,1-dichloroacetone** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.

Emergency Procedures

First Aid Measures

The following flowchart outlines the initial first aid response to an exposure incident. Immediate medical attention is crucial in all cases of exposure.

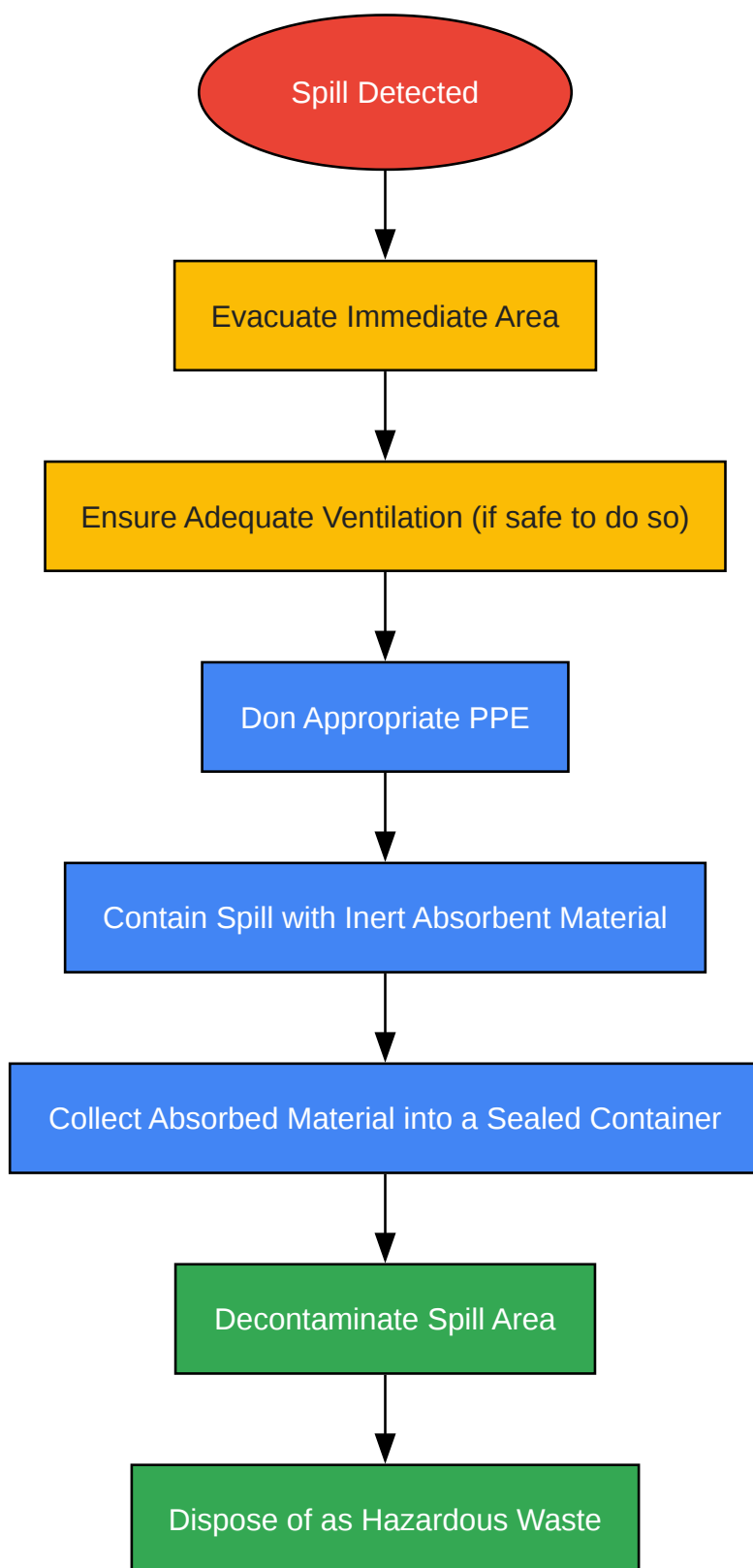


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Caption: First aid procedures for exposure to **1-Bromo-1,1-dichloroacetone**.

Spill Response

In the event of a spill, follow these procedures immediately.



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Caption: General spill response workflow for **1-Bromo-1,1-dichloroacetone**.

Conclusion

1-Bromo-1,1-dichloroacetone is a chemical that requires careful handling due to its potential for significant health hazards. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls. In the absence of comprehensive safety data for this specific compound, a cautious approach based on the known hazards of structurally similar halogenated ketones is essential to ensure a safe laboratory environment. Always prioritize a thorough risk assessment before commencing any experimental work with this compound.

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